

An In-depth Technical Guide to the Safe Handling of Benzyl Tosylate

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Compound of Interest

Compound Name: Benzyl tosylate

Cat. No.: B085727

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety precautions and detailed handling procedures for **benzyl tosylate** (CAS No. 1024-41-5). The information is intended to support researchers, scientists, and drug development professionals in maintaining a safe laboratory environment when working with this reactive chemical.

Chemical and Physical Properties

Benzyl tosylate, the ester of benzyl alcohol and p-toluenesulfonic acid, is a versatile reagent in organic synthesis, primarily utilized as a benzylating agent due to the excellent leaving group ability of the tosylate anion.^[1] Its reactivity, however, necessitates careful handling.

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₄ O ₃ S	[2]
Molar Mass	262.33 g/mol	[2]
Appearance	White solid	[3]
Melting Point	58 °C	[1]
Boiling Point	412.7±24.0 °C (Predicted)	[1]
Density	1.222±0.06 g/cm ³ (Predicted)	[1]
Solubility	Insoluble in cold water.	[4]


Hazard Identification and GHS Classification


Benzyl tosylate is classified as a hazardous substance. The following table summarizes its GHS classification.[2]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage
Specific Target Organ Toxicity, Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

Signal Word: Danger[2]

Pictograms:

 alt text

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Toxicological Data

Quantitative toxicological data, such as LD50 values for **benzyl tosylate**, are not readily available in published literature. Much of the available data is for structurally similar but distinct compounds like benzyl salicylate. Therefore, safety assessments should be based on the GHS hazard classifications.

Exposure Route	Species	Toxicity Value	Classification
Oral	-	Data not available	Harmful if swallowed (Category 4) [2]
Dermal	-	Data not available	Causes skin irritation (Category 2) [2]
Inhalation	-	Data not available	May cause respiratory irritation (Category 3) [2]

Reactivity and Incompatibility

Benzyl tosylate is an inherently unstable compound that can decompose, especially with exposure to heat, light, and incompatible materials.[\[3\]](#) It is a highly reactive electrophile that readily undergoes SN2 reactions with a wide range of nucleophiles.[\[1\]](#)

Incompatible Materials:

- Strong Oxidizing Agents: May cause violent reactions.
- Strong Acids and Bases: Can promote decomposition.
- Nucleophiles: Reacts with amines, azides, alkoxides, and other nucleophiles.[\[1\]](#)

Experimental Protocols

Standard Handling Procedure

This protocol outlines the standard procedure for safely handling **benzyl tosylate** in a laboratory setting.

Materials:

- **Benzyl tosylate**
- Appropriate solvent (e.g., dichloromethane, ethyl acetate)
- Glassware
- Spatula
- Weighing paper/boat
- Fume hood
- Personal Protective Equipment (PPE): safety goggles, face shield, lab coat, chemically resistant gloves (e.g., nitrile).

Procedure:

- Preparation: Before handling, ensure that a chemical fume hood is operational and the sash is at the appropriate height. Have all necessary glassware and reagents prepared and readily accessible.
- Personal Protective Equipment (PPE): Don the appropriate PPE, including safety goggles, a face shield, a lab coat, and chemically resistant gloves.
- Dispensing: Conduct all weighing and dispensing of **benzyl tosylate** inside a chemical fume hood to avoid inhalation of dust particles.
- Transfer: Use a clean spatula to transfer the solid reagent. Avoid creating dust. If transferring a solution, use a syringe or cannula.
- Reaction Setup: Set up the reaction in a clean, dry apparatus within the fume hood. Ensure adequate ventilation and, if necessary, an inert atmosphere.
- Storage: Store **benzyl tosylate** in a tightly sealed container in a cool, dark, and dry place, away from incompatible materials.

- Waste Disposal: Dispose of all **benzyl tosylate** waste in a designated, labeled hazardous waste container according to institutional and local regulations.

Quenching and Work-up Procedure

This protocol describes a method for quenching a reaction mixture containing **benzyl tosylate** and subsequent work-up. This procedure is adapted from synthetic protocols involving the formation of **benzyl tosylate**.^{[3][5]}

Materials:

- Reaction mixture containing **benzyl tosylate**
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Dichloromethane (DCM) or other suitable extraction solvent
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4)
- Separatory funnel
- Erlenmeyer flasks
- Rotary evaporator
- PPE

Procedure:

- Cooling: Cool the reaction mixture in an ice bath to control any potential exotherm during quenching.
- Quenching: Slowly add a saturated aqueous solution of sodium bicarbonate (NaHCO_3) to the reaction mixture with stirring. The bicarbonate will neutralize any acidic byproducts. Continue addition until gas evolution ceases.^[3]
- Extraction: Transfer the quenched mixture to a separatory funnel. Add dichloromethane (DCM) and shake gently to extract the organic components. Allow the layers to separate.

- Separation: Drain the lower organic layer into a clean Erlenmeyer flask.
- Re-extraction: Extract the aqueous layer again with DCM to ensure complete recovery of the product. Combine the organic layers.
- Drying: Dry the combined organic layers over anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4).
- Filtration: Filter the solution to remove the drying agent.
- Concentration: Remove the solvent using a rotary evaporator to yield the crude product.

Spill Cleanup Procedure

This protocol provides a step-by-step guide for managing a small-scale spill of **benzyl tosylate** in a laboratory.

Materials:

- Spill kit containing:
 - Inert absorbent material (e.g., vermiculite, sand)
 - Chemical-resistant gloves
 - Safety goggles and face shield
 - Disposable lab coat or apron
 - Plastic bags for waste disposal
 - Scoop and dustpan
- Soap and water

Procedure:

- Evacuate and Alert: Immediately alert others in the vicinity of the spill. If the spill is large or involves other hazardous materials, evacuate the area and follow institutional emergency

procedures.

- Ventilate: Ensure the area is well-ventilated. If possible and safe to do so, increase ventilation by opening a fume hood sash.
- Don PPE: Put on the appropriate PPE from the spill kit.
- Containment: For a solid spill, carefully sweep up the material with a scoop and dustpan, minimizing dust generation. For a solution, cover the spill with an inert absorbent material.
- Collection: Place the absorbed or swept material into a labeled, sealable plastic bag.
- Decontamination: Clean the spill area with soap and water.
- Waste Disposal: Dispose of the sealed bag containing the spilled material and any contaminated cleaning materials as hazardous waste according to local regulations.
- Report: Report the incident to the laboratory supervisor or safety officer.

Visualized Workflows

The following diagrams illustrate key procedural workflows for handling **benzyl tosylate**.

Caption: Standard Handling Workflow for **Benzyl Tosylate**.

Caption: Emergency Spill Response Workflow.

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